

# Technical Support Center: Overcoming Challenges in Scale-Up Synthesis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *4-Bromo-1H-indole-6-carboxylic acid*

CAS No.: *374633-27-9*

Cat. No.: *B1292539*

[Get Quote](#)

A Senior Application Scientist's Guide for Researchers, Scientists, and Drug Development Professionals

Transitioning a chemical synthesis from the laboratory bench to a pilot plant or full-scale manufacturing is a complex endeavor fraught with challenges that are often not apparent at a smaller scale. This guide is designed to serve as a technical support resource, providing in-depth troubleshooting advice and practical solutions to common problems encountered during the scale-up of compound synthesis. As Senior Application Scientists, we understand that success lies not just in following a protocol, but in comprehending the underlying chemical and physical principles that govern a reaction as its environment changes.

This document is structured to provide direct, actionable answers to specific problems, supported by scientific reasoning, established protocols, and visual aids to clarify complex workflows and relationships.

## Core Challenges in Scale-Up Synthesis

The fundamental challenge of scale-up is that not all parameters change linearly.<sup>[1]</sup> As the volume of a reaction increases, the surface-area-to-volume ratio decreases dramatically.<sup>[2][3]</sup> This non-linear scaling profoundly impacts several critical aspects of a chemical process.

## Thermal Management and Reaction Safety

**The Problem:** Exothermic reactions that are easily managed in a lab flask can become hazardous on a larger scale.<sup>[4]</sup> The heat generated increases with the volume (a cubic function of the reactor radius), while the ability to remove that heat through the vessel walls only increases with the surface area (a squared function).<sup>[5][6]</sup> This disparity can lead to a rapid temperature increase, potentially causing thermal runaway reactions, product decomposition, and dangerous pressure build-up.<sup>[4][7]</sup>

Key Considerations:

- **Process Hazard Analysis (PHA):** Before any scale-up, a thorough PHA, such as a Hazard and Operability (HAZOP) study, is essential to identify potential thermal hazards.<sup>[4][8]</sup>
- **Reaction Calorimetry:** Techniques like reaction calorimetry are vital for measuring the heat of reaction and determining the maximum adiabatic temperature rise to design safe operating limits.<sup>[4][6]</sup>
- **Cooling Capacity:** The cooling systems of pilot and plant-scale reactors must be capable of handling the heat load of the reaction.<sup>[9]</sup>

## Mass Transfer and Mixing

**The Problem:** Achieving homogenous mixing in a large reactor is significantly more difficult than on a lab scale with a magnetic stir bar.<sup>[10][11]</sup> Inefficient mixing can lead to localized "hot spots" or areas of high reactant concentration, which can drastically alter reaction selectivity and lead to the formation of impurities.<sup>[6][12]</sup> The time it takes to blend reactants can increase significantly with scale, and if this mixing time is longer than the half-life of the reaction, the process becomes mixing-dependent, leading to unpredictable results.<sup>[13][14]</sup>

Key Considerations:

- **Equipment Design:** The choice of impeller, baffles, and reactor geometry is critical for ensuring efficient mixing.[\[11\]](#)[\[14\]](#)
- **Reagent Addition:** The rate and location of reagent addition must be carefully controlled. Adding a reactive agent slowly into a high-turbulence zone (e.g., near the impeller tip) is often necessary.[\[15\]](#)
- **Fluid Dynamics:** The flow regime (laminar vs. turbulent) can change upon scale-up, affecting both heat and mass transfer.[\[1\]](#)

## Crystallization and Product Isolation

**The Problem:** Crystallization, a preferred method for product isolation and purification on a large scale, is highly sensitive to changes in scale.[\[11\]](#)[\[16\]](#) Issues that may not be apparent in the lab, such as changes in supersaturation, cooling rates, and agitation, can lead to problems with polymorphism (different crystal forms), particle size distribution, and impurity incorporation at a larger scale.[\[17\]](#)[\[18\]](#)[\[19\]](#)

**Key Considerations:**

- **Solubility and Supersaturation:** A thorough understanding of the compound's solubility curve is crucial for designing a robust crystallization process.[\[19\]](#)
- **Seeding Strategy:** A well-defined seeding protocol is often necessary to control nucleation and ensure the desired crystal form is obtained consistently.[\[19\]](#)
- **Downstream Processing:** The physical properties of the isolated solid (e.g., filterability, drying characteristics) can be significantly different at scale.[\[17\]](#)

## Troubleshooting Guides

This section provides direct answers to common issues encountered during scale-up synthesis.

**Q1: My reaction was high-yielding and clean in the lab, but on a 10x scale, the yield has dropped significantly and I'm seeing new impurities. What's happening?**

A1: This is a classic scale-up problem that typically points to issues with mass and/or heat transfer.[\[17\]](#) When a reaction's outcome changes this dramatically, it's often because the reaction has become mixing-sensitive or is experiencing poor temperature control.

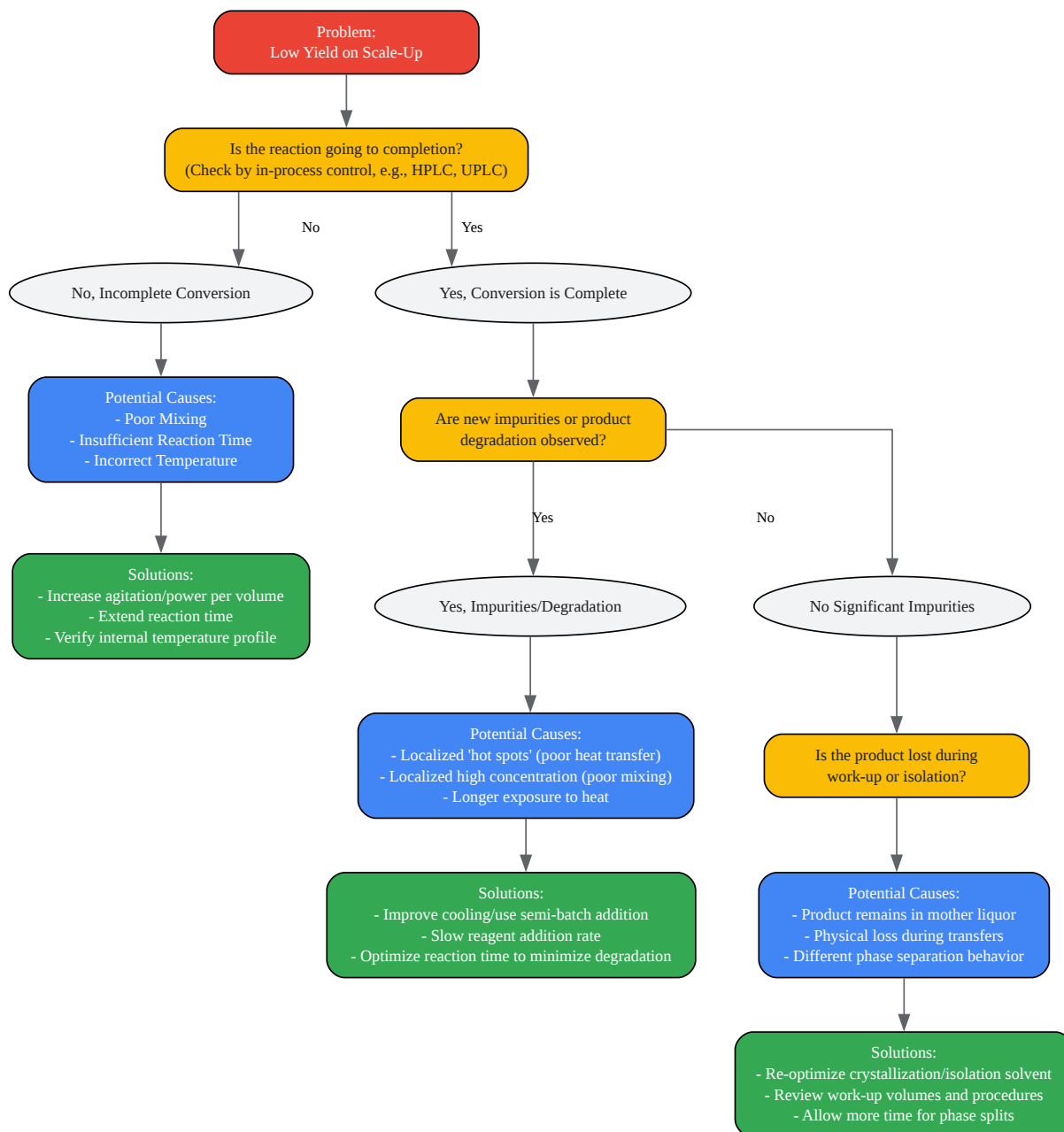
#### Possible Causes & Solutions:

- Localized High Concentrations (Poor Mass Transfer):
  - Cause: In the lab, your reagents likely mixed almost instantly. In a larger vessel, adding one reagent to another can create pockets of very high concentration before it has a chance to disperse.[\[6\]](#) This can favor faster, less selective side reactions that you wouldn't see under homogenous lab conditions.
  - Troubleshooting Steps:
    1. Slow Down the Addition: Reduce the addition rate of the critical reagent. This can be modeled as a semi-batch process, where the reaction rate is controlled by the feed rate. [\[5\]](#)
    2. Use a Dip Tube: Ensure the reagent is added subsurface, directly into a well-agitated part of the reactor, such as near the impeller. Avoid adding reagents onto the surface of the liquid, where mixing is less efficient.[\[15\]](#)
    3. Increase Agitation: Verify that the agitation speed is sufficient for the larger volume. You may need to consult with a chemical engineer to determine the appropriate power per unit volume for your reactor and process.[\[14\]](#)
    4. Consider Dilution: While it may seem counterintuitive, increasing the solvent volume can sometimes improve mixing and moderate reaction rates, preventing the formation of byproducts.[\[11\]](#)
- Poor Temperature Control (Poor Heat Transfer):
  - Cause: The reaction may be more exothermic than you realized. On a small scale, the flask's large surface area dissipated the heat effectively. On a larger scale, the heat is trapped, raising the internal temperature and triggering thermal decomposition of your product or accelerating side reactions.[\[7\]](#)[\[9\]](#)

- Troubleshooting Steps:

1. Monitor Internal Temperature: Always use a thermocouple probe to measure the actual temperature of the reaction mixture, not just the temperature of the heating/cooling jacket.[\[3\]](#)
2. Perform Calorimetry: Conduct a reaction calorimetry study to quantify the heat of reaction. This data is critical for ensuring the plant reactor's cooling system can handle the thermal load.[\[6\]](#)
3. Adjust Addition Temperature: Consider cooling the batch before the problematic addition and/or cooling the reagent being added.

Below is a decision tree to guide your troubleshooting process for addressing a drop in yield.



[Click to download full resolution via product page](#)

Caption: Troubleshooting Decision Tree for Low Yield in Scale-Up.

## Q2: I'm trying to scale up a crystallization, but I'm getting a different crystal form (polymorph) than I did in the lab. Why, and how can I control it?

A2: Uncontrolled polymorphism is a critical issue in pharmaceutical development, as different crystal forms can have different solubilities, stabilities, and bioavailabilities.<sup>[16]</sup> The appearance of a new polymorph on scale-up is usually due to differences in kinetics versus thermodynamic control of the crystallization process.

### Possible Causes & Solutions:

- Different Cooling/Supersaturation Profile:
  - Cause: A large reactor cools much more slowly and less uniformly than a small flask.<sup>[17]</sup> This different cooling profile changes the rate at which supersaturation is generated, which can favor the nucleation of a different, potentially less stable (kinetic), polymorph.
  - Troubleshooting Steps:
    1. Controlled Cooling: Implement a programmed, linear cooling profile instead of simply setting the jacket to its final temperature. This provides more consistent control over supersaturation.
    2. Use a Seeding Strategy: This is the most robust way to control polymorphism. Introduce a small quantity of the desired polymorph into the solution at a specific temperature and level of supersaturation. This provides a template for crystal growth and bypasses the unpredictable primary nucleation phase.<sup>[19]</sup>
- Variations in Agitation/Shear:
  - Cause: The type and intensity of mixing can influence which polymorph nucleates and grows. High shear near the impeller can sometimes induce the formation of a different crystal form.
  - Troubleshooting Steps:

1. Optimize Agitation Rate: Study the effect of agitation speed on crystal form in the lab. You may find that a lower (but still sufficient for suspension) agitation rate is needed to produce the desired form.
  2. Consistent Equipment Geometry: While not always possible, using lab and pilot equipment with similar geometries (e.g., impeller type) can help make the process more scalable.[\[14\]](#)
- Solvent Environment:
    - Cause: The presence of impurities or even the choice of solvent can stabilize or inhibit the formation of certain polymorphs. A solvent that works well in the lab may not be practical or economical at scale, and the new solvent may favor a different form.[\[20\]](#)
    - Troubleshooting Steps:
      1. Solvent Screening: Perform a thorough polymorph screen early in development to understand which solvents tend to produce which forms.
      2. Purity Check: Ensure the purity of the starting material and solvent are consistent between scales. Unidentified impurities can sometimes act as templates for unwanted polymorphs.

### **Q3: My process involves a solvent swap, and it's taking far too long in the pilot plant, potentially degrading my product. How can I optimize this?**

A3: Solvent swaps (distillative removal of one solvent and replacement with another) are common but can be very time-consuming on a large scale.[\[21\]](#) The key is to understand the vapor-liquid equilibrium (VLE) of the solvent system and the heat transfer capabilities of your reactor.

#### **Possible Causes & Solutions:**

- Inefficient Distillation:



- Cause: The distillation may be running at atmospheric pressure when vacuum would be much more efficient, especially for higher-boiling solvents. The reactor's heating jacket may also be insufficient to provide the energy needed for rapid boiling.
- Troubleshooting Steps:
  1. Use Vacuum: If your product is stable, applying a vacuum will lower the boiling points of the solvents, increasing the distillation rate and reducing thermal stress on your compound.
  2. Constant Volume (Fed-Batch) Distillation: Instead of distilling off the first solvent and then adding the second, perform a constant-volume distillation. Continuously feed the second (higher-boiling) solvent into the reactor at the same rate that distillate is being removed. This is often much more efficient.
  3. Check for Azeotropes: Be aware of potential azeotropes (mixtures that boil at a constant temperature and composition), which can make solvent removal difficult. VLE modeling or small-scale experiments can identify these issues.[\[22\]](#)
- Poor Heat Transfer:
  - Cause: As the liquid level drops during distillation, the surface area available for heat transfer decreases, slowing the process.
  - Troubleshooting Steps:
    1. Ensure Good Agitation: Vigorous agitation is necessary to ensure the entire volume is heated and to prevent localized boiling or bumping.
    2. Use a Properly Sized Reactor: Ideally, the initial volume should not be so small that you lose significant heat transfer area early in the distillation.

## FAQs: Frequently Asked Questions

Q: At what stage of development should I start thinking about scale-up? A: As early as possible. While the initial discovery synthesis can use "any means necessary," a route intended for development should be designed with scale-up in mind from the beginning.[\[15\]](#) This includes

avoiding problematic reagents (e.g., those that are highly toxic or explosive), difficult-to-handle solids, and purification methods like chromatography that are not easily scalable.[11]

Q: What is the single most important safety consideration when scaling up? A: Thermal hazard assessment.[9][23] An incomplete understanding of a reaction's exothermic potential is a leading cause of serious accidents in the chemical industry.[5] Always assume a reaction has the potential to be exothermic until you have data (preferably from reaction calorimetry) to prove otherwise.[4][6]

Q: How do I choose a suitable solvent for a large-scale process? A: Solvent selection for scale-up involves balancing performance with practical, safety, and environmental factors.[20][24] An ideal manufacturing solvent is:

- Low Cost & Readily Available: Sourcing large quantities should be reliable.[20][25]
- Low Toxicity & Environmentally Benign: Adherence to regulations like REACH is crucial.[24]
- Appropriate Physical Properties: A boiling point high enough to be safe but not so high that it's difficult to remove (typically 80-120°C is ideal). A high flash point is also desirable to reduce fire hazards.[20]
- Facilitates Isolation: The solvent should allow for good product crystallization while keeping impurities in solution.[11][20]

Q: What does "Process Mass Intensity" (PMI) mean and why is it important for scale-up? A: PMI is the ratio of the total mass of materials (raw materials, solvents, water, etc.) used in a process to the mass of the final product.[24] A high PMI indicates a less efficient and less sustainable process. In scale-up, minimizing PMI is a key goal because it directly translates to lower costs for raw materials, reduced energy consumption for heating and cooling, and less waste to dispose of.[11] Solvents are often the largest contributor to PMI.[24]

## Data Presentation & Protocols

### Comparison of Lab vs. Plant Scale Operations

The following table summarizes key differences between laboratory and manufacturing environments that must be considered during scale-up.

| Parameter        | Laboratory Scale<br>(e.g., 1 L Flask)                      | Plant Scale (e.g.,<br>2000 L Reactor)                                                               | Scale-Up<br>Implication                                                                                                                                 |
|------------------|------------------------------------------------------------|-----------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------|
| Heat Transfer    | High surface-area-to-volume ratio; rapid heat dissipation. | Low surface-area-to-volume ratio; slow heat dissipation.                                            | Critical: Exothermic reactions require careful management. Runaway potential is much higher. <a href="#">[5]</a> <a href="#">[9]</a>                    |
| Mixing           | Efficient, rapid mixing with magnetic or overhead stirrer. | Less efficient; requires carefully designed impellers and baffles. Mixing times can be significant. | Critical: Risk of localized concentrations leading to impurity formation. Reaction may become mixing-limited. <a href="#">[10]</a> <a href="#">[14]</a> |
| Reagent Addition | Typically fast, often all at once.                         | Slow, controlled addition over time (semi-batch).                                                   | Process control shifts from temperature to addition rate for exothermic reactions. <a href="#">[5]</a>                                                  |
| Phase Separation | Fast and easy to visualize in a separatory funnel.         | Slow; interface can be difficult to detect. Emulsion formation is a greater risk.                   | Work-up procedures must be robust and allow for longer settling times. <a href="#">[15]</a>                                                             |
| Isolation        | Often chromatography, precipitation.                       | Primarily crystallization or distillation.                                                          | The entire process must be designed to produce a product that can be easily crystallized. <a href="#">[11]</a>                                          |
| Process Time     | Minutes to hours.                                          | Hours to days.                                                                                      | Stability of all reactants, intermediates, and products over longer periods at process temperatures must be confirmed. <a href="#">[17]</a>             |

## Protocol: Preliminary Thermal Hazard and Scale-Up Safety Assessment

This protocol outlines a minimum set of steps to assess the safety of a process before attempting a significant scale-up.

Objective: To identify potential thermal hazards and establish preliminary safe operating parameters.

Methodology:

- Literature and Hazard Review (Desk-Based):
  - Review Material Safety Data Sheets (MSDS) for all reactants, solvents, and expected products to identify known hazards.[\[8\]](#)
  - Use literature sources (e.g., Bretherick's Handbook of Reactive Chemical Hazards) to check for known incompatibilities or decomposition hazards for the chemical classes involved.[\[5\]](#)
  - Create a chemical interaction matrix to document potential unintended reactions.[\[5\]](#)
- Differential Scanning Calorimetry (DSC):
  - Purpose: To screen for thermal instability in reactants, intermediates, and the final product.
  - Procedure:
    1. Prepare a sample of the key components and the final reaction mixture.
    2. Run a DSC scan from ambient temperature to a temperature well above the intended process temperature (e.g., up to 300-400 °C) at a ramp rate of 2-5 °C/min.
    3. Analysis: Look for sharp exothermic events. The onset temperature of such an event indicates the point at which thermal decomposition begins. The process temperature should be kept well below this onset temperature (a safety margin of 50-100 °C is often recommended).

- Reaction Calorimetry (RC1) or similar:
  - Purpose: To measure the heat of reaction and determine the heat generation rate under process conditions.[\[6\]](#)
  - Procedure:
    1. Simulate the intended process in the calorimeter, including all additions and temperature changes.
    2. Measure the heat flow throughout the reaction.
    3. Analysis:
      - Calculate the total heat of reaction ( $\Delta H_{rxn}$ ).
      - Calculate the Maximum Temperature of the Synthesis Reaction (MTSR) or adiabatic temperature rise. This is the maximum temperature the reaction would reach if all cooling were to fail.[\[6\]](#)
      - The MTSR should not exceed the boiling point of the solvent or the decomposition onset temperature determined by DSC.
- Define Safe Operating Limits:
  - Based on the data collected, define critical process parameters and their safe ranges (e.g., maximum addition rate, maximum allowable process temperature, required cooling capacity).
  - Develop a "what-if" scenario plan to prepare for potential deviations like a cooling failure or agitator stoppage.[\[4\]](#)

This workflow is visualized in the diagram below.

Caption: Workflow for a Preliminary Thermal Hazard Assessment.

## References

- Capital Resin Corporation. (2024, September 3). Safety Guidelines for Chemical Product Scaling. [[Link](#)]
- QES Academy. (n.d.). Scaling Up Chemical Processes? Unlock Safety and Success. [[Link](#)]
- Unknown. (2024, December 24). 6 Common Problems in Large-Scale Chemical Mixing and How to Solve Them. [[Link](#)]
- DEKRA North America. (n.d.). Safety Considerations for Process Scale Up. [[Link](#)]
- Fauske & Associates. (2023, October 5). How to Scale-up Chemical Reactions/ Runaway Reactions in a Safer Way. [[Link](#)]
- EPIC Systems Group. (n.d.). 8 Key Challenges To Pilot Plant Scale-Up. [[Link](#)]
- Re:Build Optimation. (n.d.). The Ultimate Chemical Manufacturing Scale-Up Checklist. [[Link](#)]
- Reddit. (2021, October 27). What are issues/things to consider when scaling up reactions from the lab to a factory? [[Link](#)]
- CPI. (2025, June 19). 6 key challenges when scaling up sustainable chemical processes. [[Link](#)]
- CatSci Ltd. (n.d.). Solvents in Scale-Up. [[Link](#)]
- Prime Scholars. (n.d.). How to deal with scale-up challenges of Chemistry? [[Link](#)]
- AIChE. (2017, June 8). Evaluating Mixing Techniques for Scale-up Processes. [[Link](#)]
- COMSOL. (n.d.). Mixing Considerations in Chemical Reactor Scale-Up. [[Link](#)]
- Laird, T. (n.d.). How To Minimise Scale UP Difficulties. Scribd. [[Link](#)]
- The Chemical Engineer. (2023, October 26). Rules of Thumb: Scale-up. [[Link](#)]
- Ende, D. J. A. (2014, November 20). Managing Hazards for Scale Up of Chemical Manufacturing Processes. ACS Publications. [[Link](#)]

- Jinzong Machinery. (2024, July 1). Operational Challenges in Chemical Reactors. [\[Link\]](#)
- YouTube. (2025, May 24). From Lab Bench to Pilot Plant: Navigating the Challenges of Chemical Process Scale-Up. [\[Link\]](#)
- Lab Manager. (2022, October 21). How to Scale Up a New Synthesis Reaction. [\[Link\]](#)
- Medium. (2024, January 1). Unlocking Efficiency: Overcoming Heat Transfer Challenges in Tubular Reactors. [\[Link\]](#)
- StudySmarter. (2024, August 27). Scale-Up Methods: Biochemical & Process Engineering. [\[Link\]](#)
- Desikan, S., et al. (2000). Crystallization challenges in drug development: scale-up from laboratory to pilot plant and beyond. PubMed. [\[Link\]](#)
- CECAM. (2015, June 9). Industrial Challenges of Crystallization, Nucleation, and Solubility. [\[Link\]](#)
- Zhanghua. (2025, October 12). Crystallization Challenges in Pharmaceutical Products. [\[Link\]](#)
- Papadakis, G., et al. (2024, December 1). Resource-Efficient Solvent Utilization: Solvent Selection Criteria Based on Solvent Swap Characteristics. ACS Sustainable Chemistry & Engineering. [\[Link\]](#)
- Scientific Update. (n.d.). Solvents and Solvent Selection in Chemical Manufacturing. [\[Link\]](#)
- OSTI.GOV. (1957, December). HEAT TRANSFER PROBLEMS IN REACTOR TECHNOLOGY. [\[Link\]](#)
- APC Ltd. (2021, June 30). [WEBINAR] How to develop scale-up strategies for challenging crystallization processes. [\[Link\]](#)
- American Chemical Society. (n.d.). Solvent selection tool. [\[Link\]](#)
- ResearchGate. (n.d.). Intensification of Heat Transfer in Chemical Reactors: Heat Exchanger Reactors. [\[Link\]](#)

- YouTube. (2021, June 11). A Scientist's Guide to Crystallization Process Development. [[Link](#)]
- Stanford Environmental Health & Safety. (2023, March 15). Scale Up Safety\_FINAL. [[Link](#)]
- CatSci Ltd. (n.d.). Some Scale-Up Considerations. [[Link](#)]
- Atlantis Press. (n.d.). Process intensification in chemical reactors: An overview in the heat exchanger perspective. [[Link](#)]
- Scribd. (n.d.). Chemical Scale-Up Safety Guide. [[Link](#)]
- KAUST Health & Safety. (n.d.). Scale up reactions Guideline. [[Link](#)]
- Scale-up Systems. (n.d.). Home. [[Link](#)]
- Mettler Toledo. (n.d.). Impurity Profiling of Chemical Reactions. [[Link](#)]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 8 Key Challenges To Pilot Plant Scale-Up - EPIC Systems Group [[epicsysinc.com](https://epicsysinc.com)]
- 2. reddit.com [[reddit.com](https://reddit.com)]
- 3. ehs.stanford.edu [[ehs.stanford.edu](https://ehs.stanford.edu)]
- 4. qesacademy.com [[qesacademy.com](https://qesacademy.com)]
- 5. fauske.com [[fauske.com](https://fauske.com)]
- 6. pubs.acs.org [[pubs.acs.org](https://pubs.acs.org)]
- 7. jinzongmachinery.com [[jinzongmachinery.com](https://jinzongmachinery.com)]
- 8. capitalresin.com [[capitalresin.com](https://capitalresin.com)]
- 9. noahchemicals.com [[noahchemicals.com](https://noahchemicals.com)]



- [10. 6 Common Problems in Large-Scale Chemical Mixing and How to Solve Them \[businessage.com\]](#)
- [11. catsci.com \[catsci.com\]](#)
- [12. Mixing Considerations in Chemical Reactor Scale-Up \[comsol.fr\]](#)
- [13. Evaluating Mixing Techniques for Scale-up Processes | AIChE \[aiche.org\]](#)
- [14. Rules of Thumb: Scale-up - Features - The Chemical Engineer \[thechemicalengineer.com\]](#)
- [15. scribd.com \[scribd.com\]](#)
- [16. Crystallization challenges in drug development: scale-up from laboratory to pilot plant and beyond - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. sdlookchem.com \[sdlookchem.com\]](#)
- [18. filter-dryer.com \[filter-dryer.com\]](#)
- [19. youtube.com \[youtube.com\]](#)
- [20. catsci.com \[catsci.com\]](#)
- [21. pubs.acs.org \[pubs.acs.org\]](#)
- [22. Home - Scale-up Systems \[scale-up.com\]](#)
- [23. dekra.us \[dekra.us\]](#)
- [24. scientificupdate.com \[scientificupdate.com\]](#)
- [25. Six Key Challenges When Scaling Up Sustainable Chemical... | CPI \[uk-cpi.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Overcoming Challenges in Scale-Up Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1292539/docs#technical-support-center-overcoming-challenges-in-scale-up-synthesis\]](https://www.benchchem.com/product/b1292539/docs#technical-support-center-overcoming-challenges-in-scale-up-synthesis)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)